

An In-depth Technical Guide to the Chemical and Physical Properties of Methoxpropamine

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Compound of Interest

Compound Name: Methoxpropamine

CAS No.: 2504100-71-2

Cat. No.: B16369217

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Methoxpropamine (MXPr), a novel psychoactive substance (NPS), is a dissociative anesthetic of the arylcyclohexylamine class.^{[1][2][3]} First identified in Denmark in October 2019, it is structurally related to ketamine and methoxetamine (MXE).^{[1][2][4][5]} This technical guide provides a comprehensive overview of its chemical and physical properties, analytical characterization, metabolic pathways, and mechanism of action, tailored for researchers, scientists, and drug development professionals.

Chemical and Physical Properties

Methoxpropamine is characterized by a cyclohexylamine unit with a 3-methoxyphenyl group and an N-propyl group attached to the same carbon.^[2] This structure is responsible for its activity as an N-Methyl-D-Aspartate (NMDA) receptor antagonist.^{[1][6]}

Table 1: Chemical Identifiers and Properties of Methoxpropamine

Identifier	Value
IUPAC Name	2-(3-methoxyphenyl)-2-(propylamino)cyclohexan-1-one[6][7]
Synonyms	MXPr, 2-Oxo-3'-methoxy-PCPr, 3-methoxy-2-oxo PCPr[1][8][9]
Chemical Class	Arylcyclohexylamine[1][4][6]
CAS Number	2504100-71-2[1][7][9][10]
Molecular Formula	C ₁₆ H ₂₃ NO ₂ (Free Base)[1][3][7] C ₁₆ H ₂₄ ClNO ₂ (Hydrochloride Salt)[6]
Molecular Weight	261.365 g/mol (Free Base)[1][7][9] 297.82 g/mol (Hydrochloride Salt)[6]

Table 2: Physical and Spectroscopic Properties of Methoxpropamine

Property	Value / Description
Appearance	Crystalline solid, Powder[8][9][11]
Solubility (HCl Salt)	DMF: 20 mg/mL[8][9] DMSO: 10 mg/mL[8][9] Ethanol: 20 mg/mL[8][9] PBS (pH 7.2): 2 mg/mL[8][9]
Stability	Stable for ≥ 5 years when stored at -20°C.[8] Degrades under strong acidic (pH < 3), alkaline (pH > 9), or UV light (254 nm) conditions.[6]
¹ H NMR (600 MHz, CD ₃ OD)	Aromatic protons at δ 7.74, 7.45, and 7.39 ppm. Tertiary C-H at cyclohexanone ring junction at δ 5.16 ppm.[6]
¹³ C NMR	Carbonyl carbon at δ 210.5 ppm. Aromatic carbons between δ 113.8 and 157.8 ppm.[6]
Electron Impact-MS	Molecular ion peak at m/z 261. Base peak (tropylium ion) at m/z 91.[6]

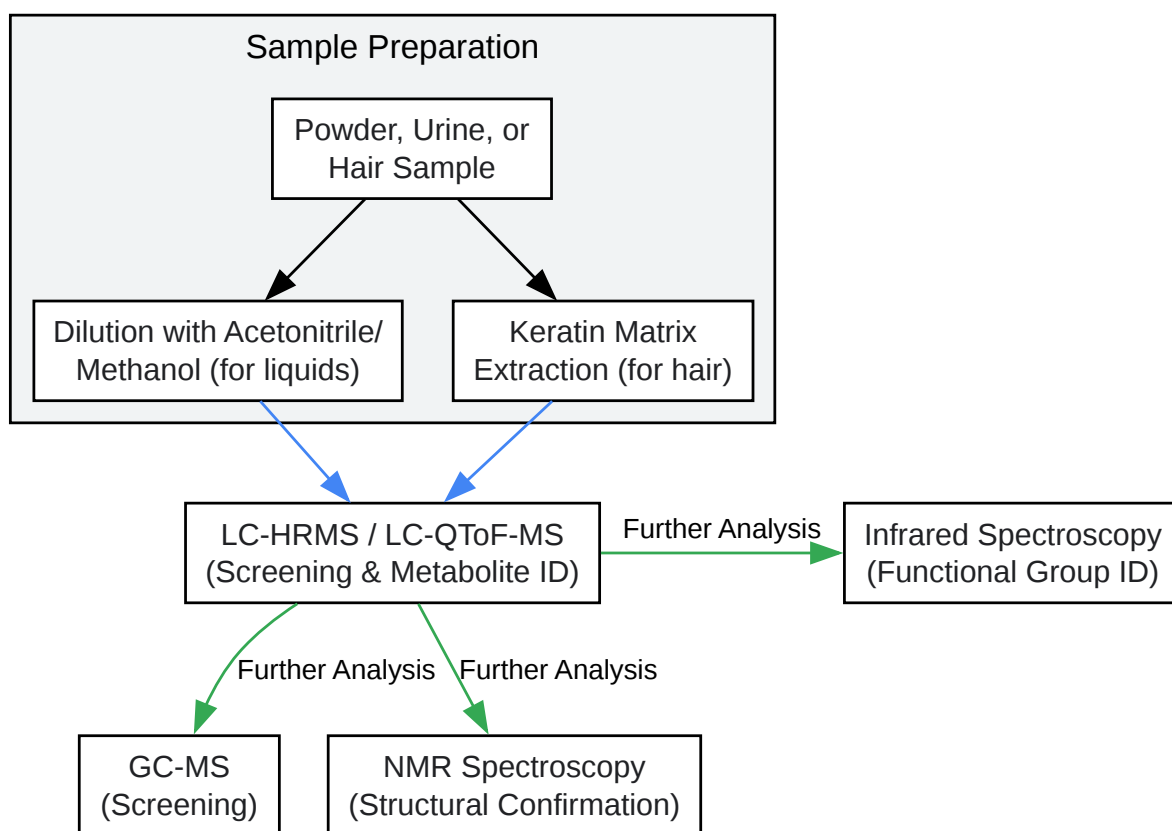
Note: Data for melting point, boiling point, and pKa are not readily available in published literature.

Analytical Methodologies and Experimental Protocols

The characterization and quantification of **Methoxpropamine** and its metabolites rely on a combination of advanced analytical techniques.^{[4][5]}

General Analytical Workflow

The typical workflow for identifying MXPr in unknown samples involves screening, separation, and structural confirmation.



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Caption: General workflow for the analytical characterization of **Methoxpropamine**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- Objective: To elucidate the precise chemical structure of the molecule.
- Protocol: Proton (^1H) and Carbon-13 (^{13}C) NMR spectra are recorded on a spectrometer (e.g., 600 MHz Bruker AVANCE III).[6] The sample is dissolved in a deuterated solvent, typically methanol- d_4 (CD_3OD). [6] Chemical shifts (δ) are reported in parts per million (ppm) and provide information about the electronic environment of the nuclei. Coupling constants reveal connectivity between adjacent protons.[6]

Liquid Chromatography-High Resolution Mass Spectrometry (LC-HRMS)

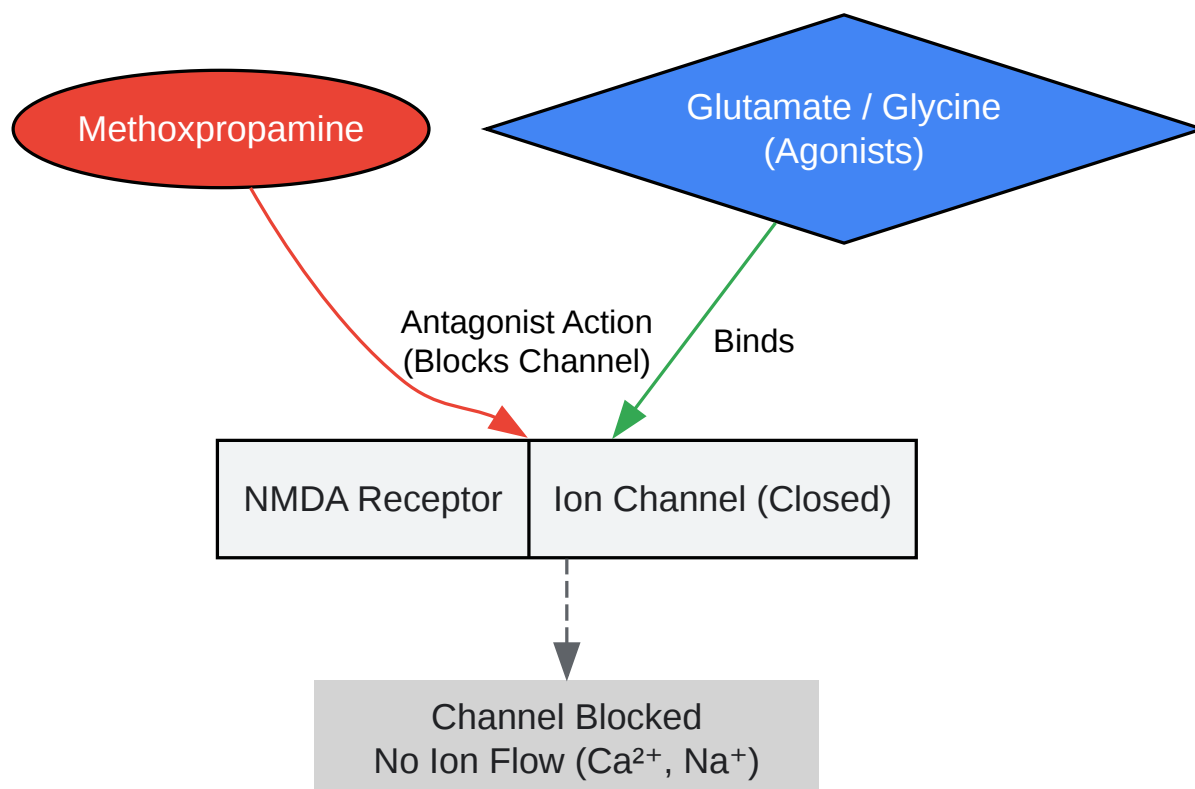
- Objective: To separate the parent drug from its metabolites and identify them based on their exact mass.
- Protocol: Samples, such as diluted urine or plasma, are directly injected into an Ultra-High-Performance Liquid Chromatography (UHPLC) system coupled to a Quadrupole Time-of-Flight (QTOF) mass spectrometer.[4][5][12] This technique allows for the preliminary identification of metabolites by analyzing fragmentation patterns and the exact masses of both precursor and fragment ions.[12][13]

Pharmacodynamics: Mechanism of Action

The primary biological activity of **Methoxpropamine** is the blockade of N-Methyl-D-Aspartate (NMDA) receptors, which are crucial for mediating excitatory neurotransmission in the brain.[1][6][14] This antagonism is responsible for its dissociative effects.

- Experimental Protocol (Patch-Clamp Electrophysiology): The potency of MXPr as an NMDA receptor antagonist was evaluated using patch-clamp recordings on cartwheel cells in the dorsal cochlear nucleus of mice, which are a model for NMDA receptor-expressing neurons. [14][15]
 - An inward current is induced by the microiontophoretic application of NMDA onto the cell.

- The effects of varying concentrations of MXPr on this NMDA-induced current are measured.
- The half-maximal inhibitory concentration (IC_{50}) is then calculated. For MXPr, the IC_{50} was determined to be 1.647 μ M, confirming it as a potent NMDA receptor antagonist.[15]



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Caption: Mechanism of action of **Methoxpropamine** as an NMDA receptor antagonist.

Metabolism

The biotransformation of **Methoxpropamine** is studied through both in vitro and in vivo models to identify key metabolites for toxicological screening.

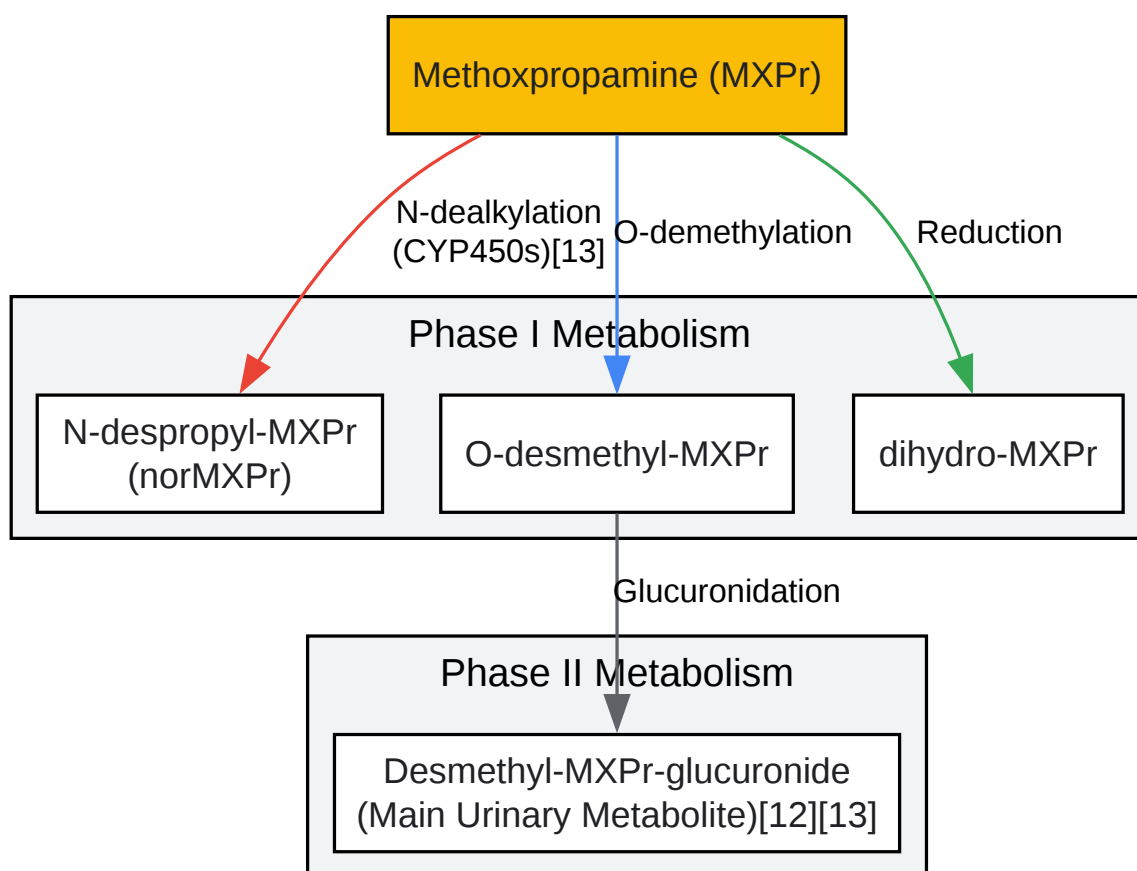
- In Vitro Protocol (Human Liver Microsomes): To identify Phase I and Phase II metabolites, **Methoxpropamine** is incubated with pooled human liver microsomes (pHLM).[4][5] The

resulting mixture is analyzed using LC-QToF-MS to detect biotransformations.[4][5] This method identified three primary Phase I metabolites: N-despropyl(nor)MXPr, O-desmethyl MXPr, and dihydroMXPr.[4]

- In Vivo Protocol (Mouse Model): Mice are administered MXPr via intraperitoneal injection. [12][13] Urine and plasma samples are collected at various time intervals and analyzed by UHPLC-QTOF-HRMS.[12][13] This approach confirmed the presence of Phase I metabolites and identified Desmethyl-MXPr-glucuronide as the main Phase II metabolite in urine.[12][13] The N-dealkylation process is likely mediated by cytochrome P450 enzymes such as CYP3A4, CYP2B6, and CYP2C9.[13]

Major Metabolic Pathways

The metabolism of MXPr proceeds primarily through N-dealkylation, O-demethylation, and reduction, followed by glucuronide conjugation.



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